

A Technical Guide to Biquinoline Scaffolds in Chemical Biology and Drug Discovery

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2,3'-Biquinoline**

Cat. No.: **B181939**

[Get Quote](#)

This technical guide provides an overview of the synthesis, properties, and applications of biquinoline and quinoline derivatives, which are significant pharmacophores in medicinal chemistry. These compounds are integral to the development of new therapeutic agents due to their diverse biological activities.

Physicochemical Properties and Characterization

While specific data for **2,3'-biquinoline** is not readily available, the properties of the closely related 2,2'-biquinoline provide a useful reference point.

Table 1: Physicochemical Properties of 2,2'-Biquinoline

Property	Value	Reference
CAS Number	119-91-5	[1] [2] [3] [4] [5] [6] [7]
Molecular Formula	C ₁₈ H ₁₂ N ₂	[1] [2] [5]
Molecular Weight	256.30 g/mol	[1] [4] [5] [7]
Appearance	White to slightly yellow crystalline solid	[2] [3]
Melting Point	192-195 °C	[4] [5] [7]
Solubility	Sparingly soluble in water; soluble in organic solvents like ethanol, chloroform, and acetone.	[2] [5]
pKa	2.19 ± 0.61 (Predicted)	[5] [6]

Spectroscopic Data:

Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) are crucial for the structural elucidation of biquinoline derivatives. For 2,2'-biquinoline, characteristic ¹H NMR signals and a distinct mass spectrum are available in public databases.[\[8\]](#)

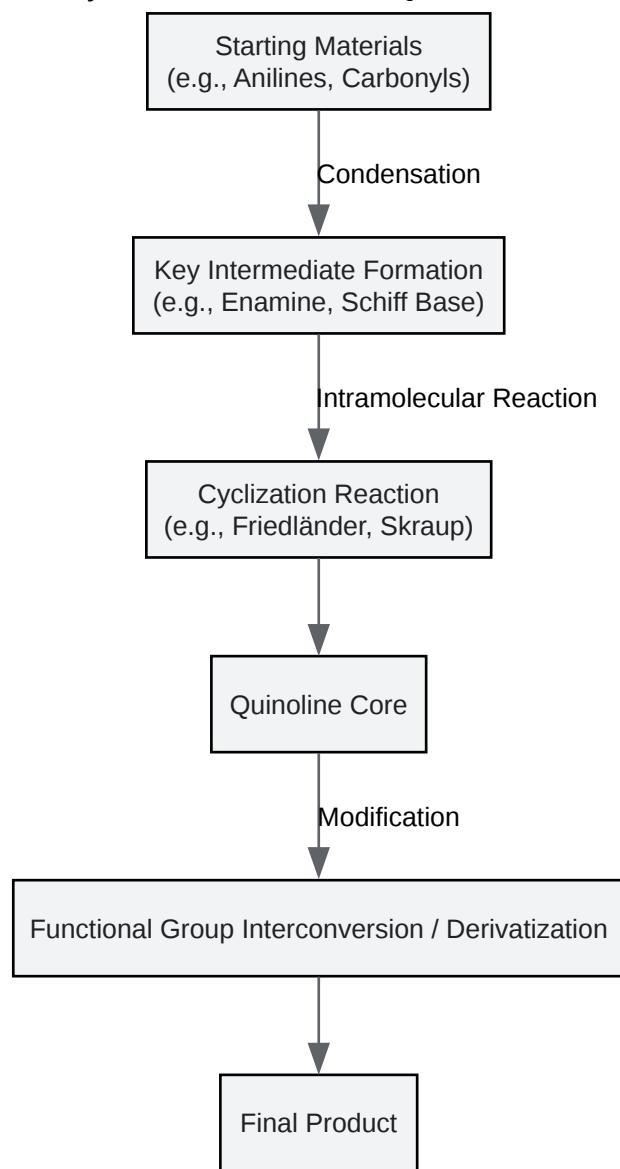
Synthesis of Biquinoline and Quinoline Derivatives

Several synthetic strategies are employed to construct the biquinoline and quinoline frameworks. These methods are often adaptable for the synthesis of various isomers and substituted derivatives.

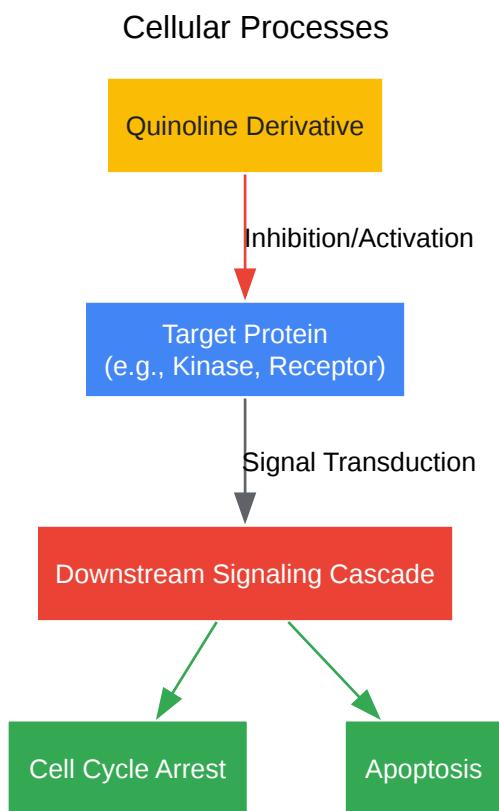
General Synthetic Workflow:

The synthesis of quinoline-based compounds often involves multi-step reactions, starting from readily available precursors. A generalized workflow for the synthesis of a substituted quinoline derivative is depicted below.

General Synthetic Workflow for Quinoline Derivatives



Illustrative Signaling Pathway Modulation by a Quinoline Derivative

[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,2'-Biquinoline | C18H12N2 | CID 8412 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [wap.guidechem.com]

- 3. 2,2'-Biquinoline - Wikipedia [en.wikipedia.org]
- 4. 2,2'-Biquinoline 98 119-91-5 [sigmaaldrich.com]
- 5. 119-91-5 CAS MSDS (2,2'-Biquinoline) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 6. 2,2'-Biquinoline CAS#: 119-91-5 [m.chemicalbook.com]
- 7. 2,2'-Biquinoline 98 119-91-5 [sigmaaldrich.com]
- 8. 2,2'-Biquinoline(119-91-5) 1H NMR spectrum [chemicalbook.com]
- To cite this document: BenchChem. [A Technical Guide to Biquinoline Scaffolds in Chemical Biology and Drug Discovery]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b181939#cas-number-for-2-3-biquinoline\]](https://www.benchchem.com/product/b181939#cas-number-for-2-3-biquinoline)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com